

# Application Notes and Protocols for 2,6-Dimethoxy-3,5-dinitropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethoxy-3,5-dinitropyridine

Cat. No.: B098391

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and synthesis of **2,6-Dimethoxy-3,5-dinitropyridine**. It is imperative to treat this compound as a potentially explosive and hazardous material. All operations should be conducted by trained personnel in a controlled laboratory environment.

## Compound Identification and Properties

Chemical Name: **2,6-Dimethoxy-3,5-dinitropyridine**

Abbreviation: DNPO

Chemical Structure:

Physicochemical and Safety Data:

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>6</sub>	
Molecular Weight	229.15 g/mol	
Appearance	Colorless to pale yellow crystalline solid	
Melting Point	163-164 °C	
Boiling Point	382.1 °C at 760 mmHg	
Flash Point	184.9 °C	
Solubility	Good solubility in some organic solvents (e.g., ether, xylene, chloroform)	
Hazards	Explosive, organic nitrate.	

## Safety and Handling Protocols

Due to its nature as a dinitroaromatic compound, **2,6-Dimethoxy-3,5-dinitropyridine** should be handled with extreme caution. It is classified as an explosive organic nitrate.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant laboratory coat.
- Respiratory Protection: Use in a well-ventilated fume hood. For handling larger quantities or in case of spills, a respirator may be necessary.

## General Handling Procedures

- Work in a well-ventilated chemical fume hood.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools and equipment.
- Ground all equipment to prevent static discharge.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if symptoms develop.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For small spills, carefully absorb the material with an inert absorbent (e.g., vermiculite, sand). For larger spills, evacuate the area and contact emergency services. Do not create dust.
- Fire: In case of fire, use a dry chemical or carbon dioxide extinguisher. Do not use water, as it may spread contamination.

## Storage Procedures

Proper storage is critical to maintain the stability and safety of **2,6-Dimethoxy-3,5-dinitropyridine**.

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources. Store away from strong oxidizing agents, acids, and bases.
- Temperature: Store at a controlled room temperature, avoiding excessive heat.

## Experimental Protocols

### Synthesis of 2,6-Dimethoxy-3,5-dinitropyridine

The following is a general protocol for the nitration of 2,6-dimethoxypyridine, adapted from procedures for similar compounds[1]. This reaction is highly exothermic and should be performed with extreme caution by experienced chemists.

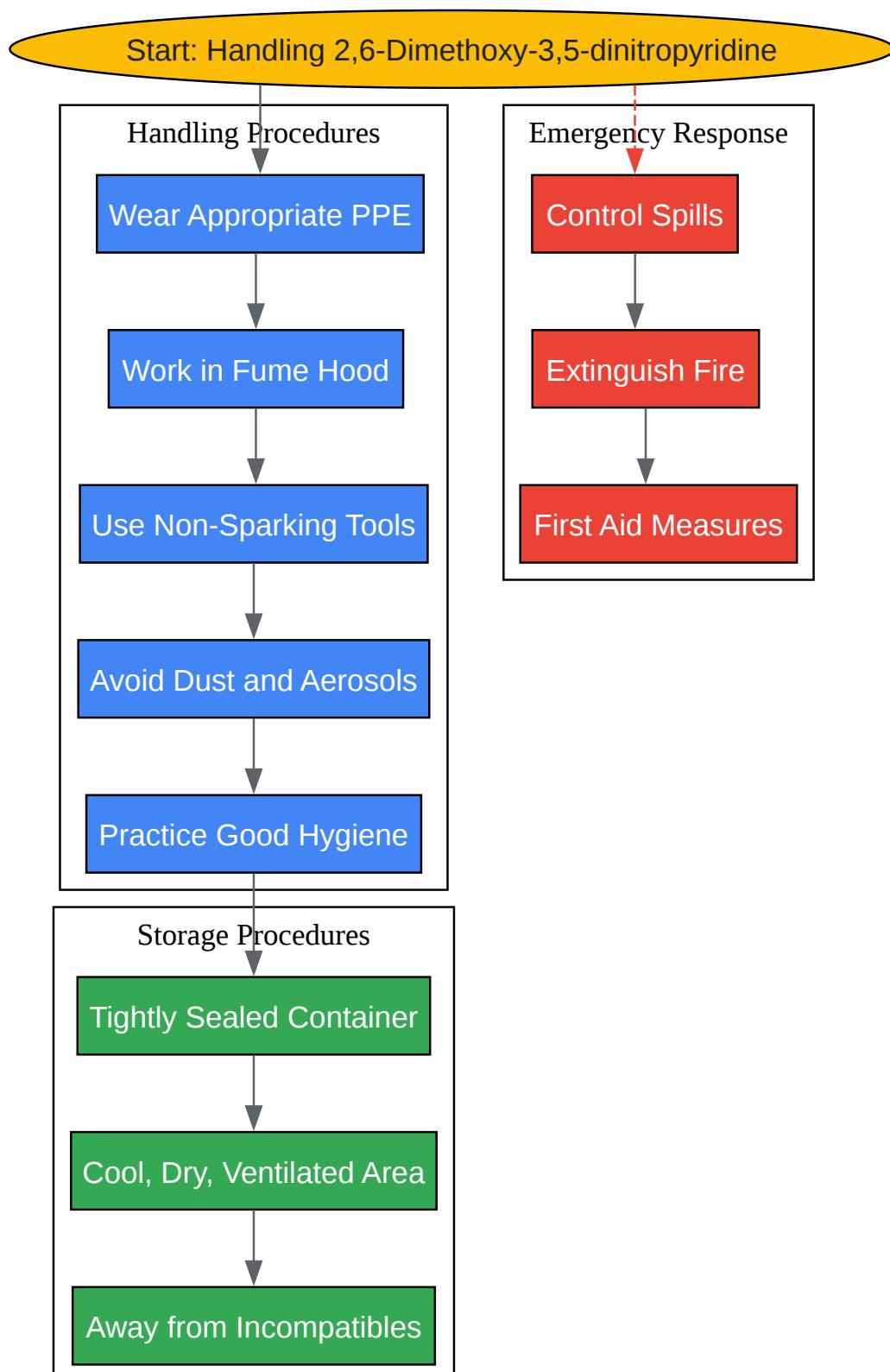
#### Materials:

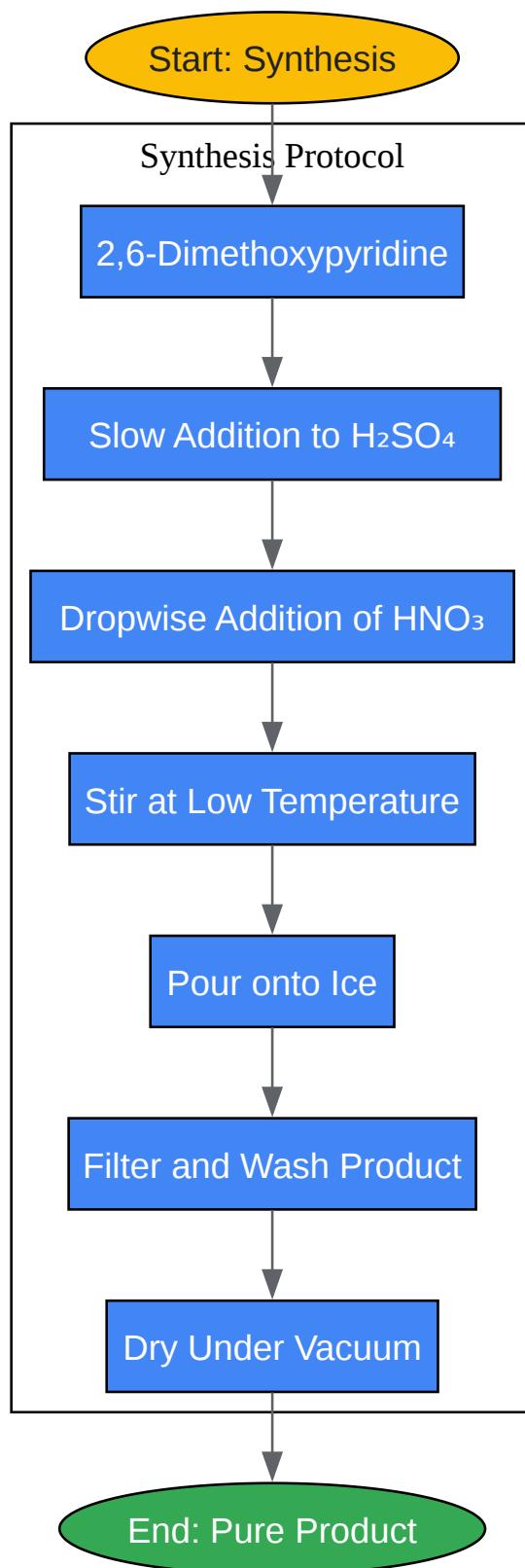
- 2,6-Dimethoxypyridine
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid (99.5%)
- Ice
- Deionized Water
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid in an ice bath.
- Slowly add 2,6-dimethoxypyridine to the cooled sulfuric acid while maintaining the temperature below 10 °C.
- Once the addition is complete, slowly add fuming nitric acid dropwise via the dropping funnel, ensuring the temperature does not exceed 10 °C.
- After the addition of nitric acid, allow the reaction mixture to stir at a low temperature for a specified time, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- The precipitated product, **2,6-Dimethoxy-3,5-dinitropyridine**, can be collected by filtration.
- Wash the solid product with cold deionized water until the washings are neutral.
- Dry the product thoroughly under vacuum at a low temperature.

## Visualized Workflows





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. yadda.icm.edu.pl [yadda.icm.edu.pl]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,6-Dimethoxy-3,5-dinitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b098391#handling-and-storage-procedures-for-2-6-dimethoxy-3-5-dinitropyridine>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)